

Application Note: Gas Chromatography Analysis of 1-Pentanol

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Compound of Interest

Compound Name: 1-Pentanol

Cat. No.: B3423595

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Pentanol is a volatile organic compound with applications as a solvent and a potential biofuel. Accurate and reliable quantification of **1-Pentanol** is crucial in various fields, including industrial quality control, environmental monitoring, and research and development. Gas chromatography with Flame Ionization Detection (GC-FID) is a robust and sensitive method for the analysis of **1-Pentanol**. This application note provides a detailed protocol for the quantification of **1-Pentanol** using GC-FID, including instrument parameters, sample preparation, and expected performance data.

Experimental Protocols

Instrumentation and Consumables

- Gas Chromatograph: Agilent 8860 GC or equivalent, equipped with a Flame Ionization Detector (FID).
- Autosampler: Agilent 7693A automatic liquid sampler or equivalent.
- GC Column: Agilent J&W DB-WAX (30 m x 0.25 mm ID, 0.25 µm film thickness) or an equivalent polar capillary column. A non-polar column like DB-1 can also be used, which will alter the elution order of compounds.[1][2]

- Vials: 2 mL amber glass vials with screw caps and septa.
- Syringe: 10 μ L GC syringe.
- Gases: Helium (carrier gas), Hydrogen (FID), Air (FID), Nitrogen (makeup gas) - all of high purity ($\geq 99.999\%$).

Reagents and Standards

- **1-Pentanol**: ACS reagent grade, $\geq 99.0\%$ purity.
- Solvent: Ethanol or Isopropanol, HPLC or GC grade.
- Internal Standard (IS): n-Butanol or another suitable compound not present in the sample matrix.

Standard and Sample Preparation

Standard Preparation:

- Primary Stock Solution (1000 μ g/mL): Accurately weigh 100 mg of **1-Pentanol** and dissolve it in 100 mL of the chosen solvent in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the primary stock solution with the solvent to achieve concentrations ranging from 10 μ g/mL to 500 μ g/mL.
- Internal Standard Spiking: If using an internal standard, spike each calibration standard and sample with a fixed concentration of the IS (e.g., 100 μ g/mL of n-Butanol).

Sample Preparation:

- Accurately weigh the sample containing **1-Pentanol**.
- Dilute the sample with the chosen solvent to bring the expected **1-Pentanol** concentration within the calibration range.

- For complex matrices, a liquid-liquid extraction or solid-phase extraction may be necessary to remove interferences.[3]
- Filter the diluted sample through a 0.45 µm syringe filter into a GC vial.

GC-FID Method Parameters

The following table summarizes the recommended GC-FID parameters for the analysis of **1-Pentanol**.

Parameter	Value
Injector	
Injection Mode	Split
Split Ratio	50:1
Injector Temperature	250 °C
Injection Volume	1 µL
Oven	
Initial Temperature	50 °C
Initial Hold Time	2 minutes
Temperature Ramp	10 °C/min
Final Temperature	200 °C
Final Hold Time	5 minutes
Column	
Column Type	DB-WAX (30 m x 0.25 mm, 0.25 µm)
Carrier Gas	Helium
Flow Rate	1.2 mL/min (Constant Flow)
Detector (FID)	
Detector Temperature	280 °C
Hydrogen Flow	30 mL/min
Air Flow	400 mL/min
Makeup Gas (N ₂) Flow	25 mL/min

Note: These parameters may require optimization based on the specific instrument and application.

Data Presentation

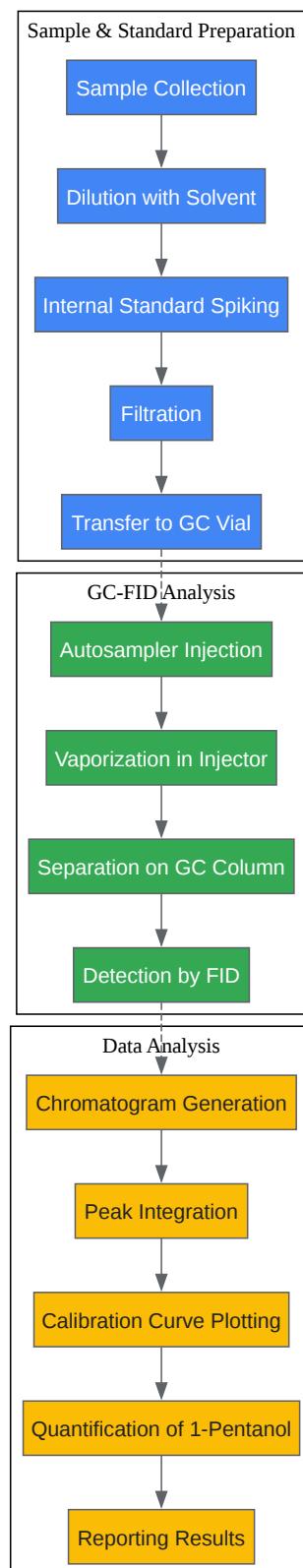
Quantitative Data Summary

The following table summarizes the expected quantitative performance of the described GC-FID method for **1-Pentanol** analysis.

Parameter	Expected Value
Retention Time (RT)	Approximately 10.60 min (on DB-624)[4]
Linearity (R^2)	≥ 0.999
Limit of Detection (LOD)	< 10 mg/L
Limit of Quantification (LOQ)	~20 mg/L
Repeatability (%RSD)	< 5%

Note: The retention time will vary depending on the column and specific GC conditions. The provided RT is for a DB-624 column and serves as an example.[4] LOD, LOQ, and repeatability are typical values for GC-FID analysis of alcohols and may vary.

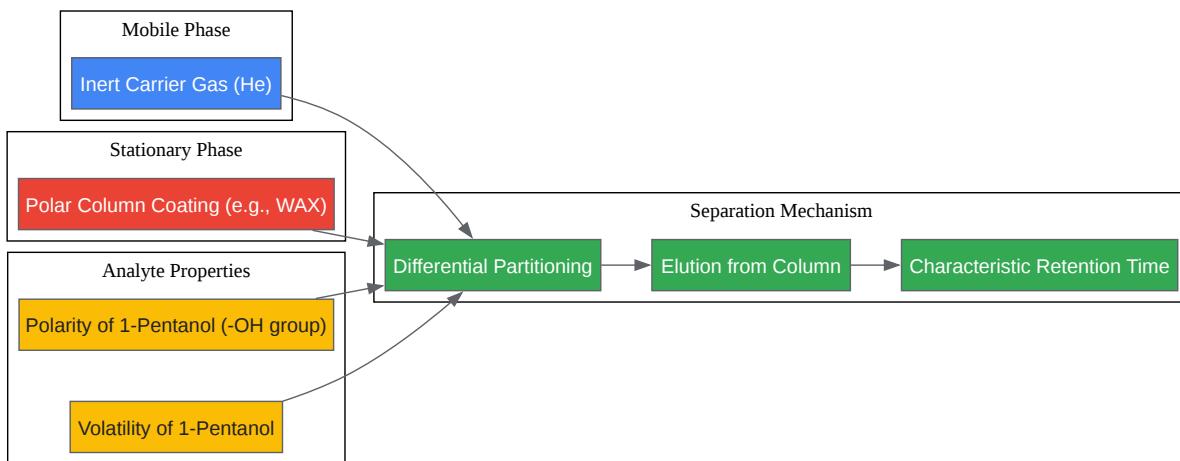
Experimental Workflow Diagram



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Caption: Workflow for the GC-FID analysis of **1-Pentanol**.

Signaling Pathway Diagram (Logical Relationship)



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